

rosiglitazone maleate stability indicating assay method

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Compound Focus: Rosiglitazone Maleate

CAS No.: 155141-29-0

Cat. No.: S541826

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HPLC Method for Simultaneous Estimation

This method is suitable for analyzing rosiglitazone in combination with other antidiabetic drugs like glimepiride and metformin HCl [1].

• Chromatographic Conditions:

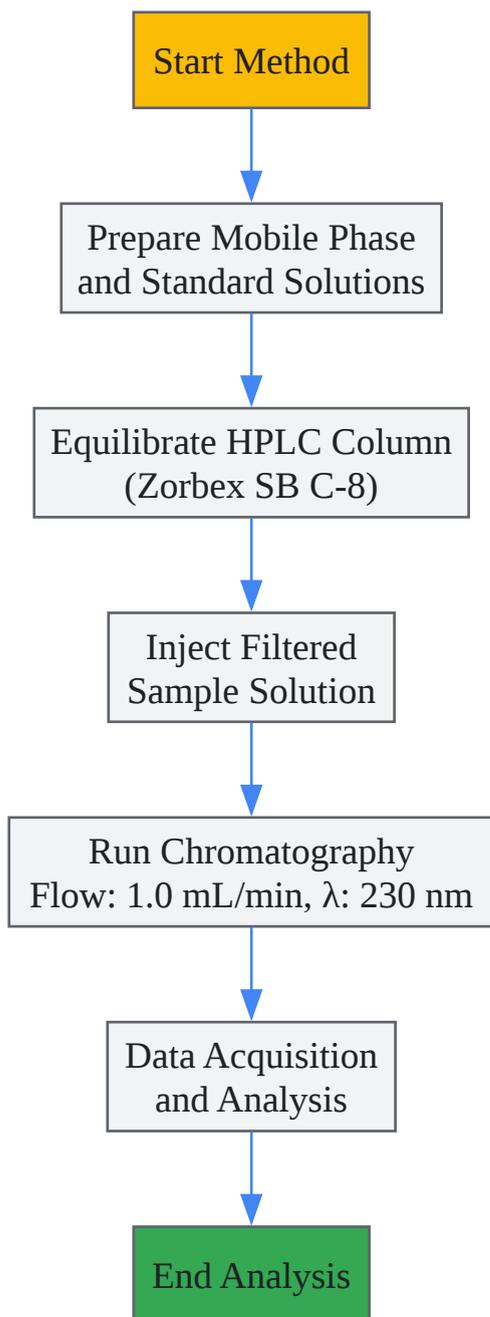
- **Column:** Zorbex SB C-8 (250 x 4.6 mm, 5 μ m) or equivalent C18 column.
- **Mobile Phase:** 0.023 M Potassium Dihydrogen Phosphate Buffer (pH adjusted to 6.0) and Acetonitrile in a 60:40 (v/v) ratio.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV at 230 nm.
- **Injection Volume:** 20 μ L.
- **Runtime:** Approximately 7-8 minutes.
- **Typical Retention Times:** Rosiglitazone at ~2.4 min, Glimepiride at ~4.5 min, Metformin HCl at ~5.6 min [1].

• Sample Preparation:

- Weigh and finely powder 20 tablets.
- Transfer a portion of the powder equivalent to about 500 mg of metformin HCl (and 2 mg each of rosiglitazone and glimepiride) to a 100 mL volumetric flask.
- Add about 50 mL of methanol and sonicate for 20 minutes.
- Dilute to volume with methanol and mix well.

- Filter a portion of the solution through a 0.45 μm membrane filter before injection [1].

The workflow for this HPLC method can be summarized as follows:



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HPTLC Method for Rosiglitazone with Content Uniformity

This method provides a faster, cost-effective alternative for the analysis of rosiglitazone in tablet dosage forms, including content uniformity testing [2].

- **Chromatographic Conditions:**

- **Stationary Phase:** Silica gel 60 GF254 HPTLC plates.
- **Mobile Phase:** Methanol : Toluene : Chloroform : Triethylamine (1:8:0.5:0.5 v/v/v/v).
- **Detection Wavelength:** 264 nm.
- **Sample Application:** 4-7 μL as bands.
- **Development Chamber:** Twin-trough glass chamber, pre-saturated with mobile phase for 10 minutes.
- **Migration Distance:** 70 mm.
- **Typical Rf Values:** Rosiglitazone: 0.31; Caffeine (Internal Standard): 0.52 [2].

- **Sample Preparation:**

- Weigh and finely powder 20 tablets.
- Transfer a portion of powder equivalent to 10 mg of rosiglitazone to a 10 mL volumetric flask.
- Add about 5 mL of methanol, shake for 10 minutes, and dilute to volume with methanol.
- Filter the solution (e.g., through Whatman No. 1 filter paper) [2].

Method Validation Summary

The table below summarizes key validation parameters for the described methods, demonstrating they are suitable for their intended purposes [1] [2].

Parameter	HPLC Method [1]	HPTLC Method [2]
Linearity Range	2-50 $\mu\text{g}/\text{mL}$ for ROSI & GLIM; 1-50 $\mu\text{g}/\text{mL}$ for MET	1.0-7.0 $\mu\text{g}/\text{spot}$
Precision (% RSD)	RSD \leq 0.6881% (for ROSI & GLIM)	RSD \leq 0.9809% (by height, inter-analyst)

Parameter	HPLC Method [1]	HPTLC Method [2]
Accuracy (% Recovery)	ROSI: 99.87%; GLIM: 100.30%	100.21% ± 1.06 (by height)
Specificity	Resolved from other drugs and excipients	Specific, no interference from excipients
Robustness	Rugged under different analysts and days	Rugged under different analysts and days

Stability-Indicating Property and Forced Degradation

A core requirement for a stability-indicating method is its ability to measure the active ingredient without interference from degradation products. The HPTLC method has been proven to be stability-indicating [2].

- **Forced Degradation Studies:** A sample solution of rosiglitazone was stored for 24 hours under various stress conditions, including:
 - **Acidic:** 0.1 N Hydrochloric Acid (HCl)
 - **Alkaline:** 0.1 N Sodium Hydroxide (NaOH)
 - **Oxidative:** 3% Hydrogen Peroxide (H₂O₂)
 - **Thermal:** 60°C
 - **Photolytic:** UV light at 265 nm
- **Result:** The results indicated no degradation of rosiglitazone under these stress conditions, and the excipients in the formulation did not interfere with the analysis [2]. This confirms the method's specificity for stability studies.

Key Considerations for Application

- **System Suitability:** Before analysis, ensure the system is suitable. For the HPLC method, parameters like theoretical plates, peak asymmetry, and peak area should be within specified limits [1].
- **Solution Stability:** Studies using a hydrotropic solubilization method showed that solutions of rosiglitazone in 6M urea were stable for at least 48 hours at room temperature without precipitation or changes in drug content [3].
- **Storage Considerations:** While not specific to rosiglitazone, remember that storage conditions like elevated temperature and humidity can impact the dissolution and stability of solid dosage forms over

time, which should be a factor in stability study design [4].

I hope these detailed protocols and data are valuable for your research and development work.

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